

A Comprehensive Spectroscopic Guide to Methyl 2-chloroquinoline-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 2-chloroquinoline-3-carboxylate*

CAS No.: *16498-85-4*

Cat. No.: *B178594*

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This technical guide provides an in-depth analysis of the spectroscopic characteristics of **Methyl 2-chloroquinoline-3-carboxylate**, a key intermediate in synthetic organic chemistry and drug discovery. Designed for researchers, scientists, and professionals in drug development, this document offers a detailed exploration of the compound's nuclear magnetic resonance (NMR), mass spectrometry (MS), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic data. While direct experimental spectra for this specific molecule are not widely published, this guide synthesizes data from closely related analogs and foundational spectroscopic principles to present a robust and predictive characterization.

Molecular Structure and Spectroscopic Rationale

The unique arrangement of a quinoline core, a chloro substituent at the 2-position, and a methyl carboxylate group at the 3-position gives rise to a distinct spectroscopic fingerprint. Understanding this fingerprint is crucial for reaction monitoring, quality control, and the rational design of new chemical entities. The electron-withdrawing nature of the chlorine atom and the ester group significantly influences the electron density distribution within the quinoline ring system, which is reflected in the chemical shifts observed in NMR spectroscopy.

Caption: Molecular structure of **Methyl 2-chloroquinoline-3-carboxylate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules. For **Methyl 2-chloroquinoline-3-carboxylate**, both ^1H and ^{13}C NMR provide invaluable information about the connectivity and chemical environment of each atom.

^1H NMR Spectroscopy

The ^1H NMR spectrum is anticipated to show distinct signals for the aromatic protons of the quinoline ring and a singlet for the methyl ester protons. The substitution pattern dictates the chemical shifts and coupling patterns of the aromatic protons. Based on data from similar 2-chloroquinoline systems, the following assignments are predicted.^[1]

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	8.20 - 8.30	s	-
H-5	7.95 - 8.05	d	8.0 - 8.5
H-8	7.85 - 7.95	d	8.0 - 8.5
H-6	7.65 - 7.75	t	7.0 - 8.0
H-7	7.55 - 7.65	t	7.0 - 8.0
$-\text{OCH}_3$	3.90 - 4.00	s	-

- **Expertise & Experience:** The downfield shift of H-4 is attributed to the anisotropic effect of the ester carbonyl group and the electron-withdrawing nature of the adjacent nitrogen and C-2 chloro group. The protons on the benzo-fused ring (H-5, H-6, H-7, H-8) are expected to exhibit a typical ortho, meta, and para coupling pattern, although some overlap may occur.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum will display 11 distinct signals, corresponding to the 11 carbon atoms in the molecule. The chemical shifts are influenced by the electronegativity of the attached atoms and the overall electronic structure.

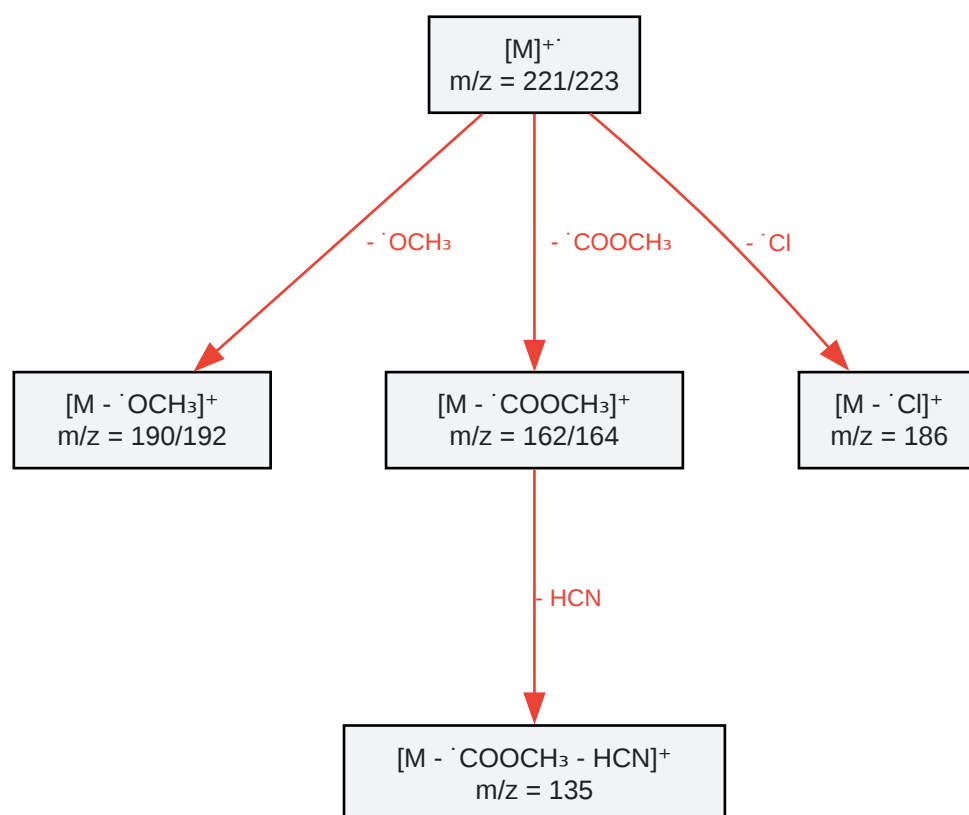
Table 2: Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Carbon	Predicted Chemical Shift (δ , ppm)
C=O	165 - 168
C-2	148 - 152
C-4	140 - 143
C-8a	145 - 148
C-4a	128 - 131
C-8	130 - 133
C-6	128 - 131
C-7	127 - 130
C-5	125 - 128
C-3	124 - 127
-OCH ₃	52 - 55

- Trustworthiness: The predicted chemical shifts are based on established ranges for similar functional groups and substituted aromatic systems.[2][3][4] The quaternary carbons (C-2, C-3, C-4a, C-8a, and C=O) are expected to show weaker signals in a standard ^{13}C NMR experiment.

Experimental Protocol for NMR Analysis

A self-validating approach to NMR analysis ensures reproducibility and accuracy.



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Caption: Predicted fragmentation pathway for **Methyl 2-chloroquinoline-3-carboxylate** in EI-MS.

- Expertise & Experience: The presence of chlorine will result in a characteristic M+2 isotope pattern with a ratio of approximately 3:1 for the molecular ion and any chlorine-containing fragments. [5] Common fragmentation pathways include the loss of the methoxy radical ($\cdot \text{OCH}_3$), the entire methoxycarbonyl radical ($\cdot \text{COOCH}_3$), or the chlorine radical ($\cdot \text{Cl}$). [6][7]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 4: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration	Intensity
3100 - 3000	C-H stretch (aromatic)	Medium
2990 - 2950	C-H stretch (methyl)	Medium
1730 - 1715	C=O stretch (ester)	Strong
1600 - 1580	C=C stretch (aromatic)	Medium-Strong
1250 - 1200	C-O stretch (ester)	Strong
800 - 750	C-Cl stretch	Strong
750 - 700	C-H bend (out-of-plane, aromatic)	Strong

- Trustworthiness: The strong absorption around 1720 cm⁻¹ is a definitive indicator of the ester carbonyl group. [8][9]The C-O stretch and the various aromatic C-H and C=C vibrations further confirm the structure.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The extended π -system of the quinoline ring is expected to give rise to strong absorptions in the UV region.

- Predicted λ_{max} : Based on data for similar quinoline derivatives, **Methyl 2-chloroquinoline-3-carboxylate** is expected to exhibit strong absorbance maxima (λ_{max}) in the range of 250-280 nm and 300-330 nm. [10][11]These absorptions correspond to $\pi \rightarrow \pi^*$ transitions within the aromatic system.

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